Biological Activity of Morpholine Furan Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*2-Morpholin-4-ylmethyl-furan-3-carboxylic acid*
CAS No.:	*436099-81-9*
Cat. No.:	*B187777*

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Part 1: Executive Summary

The fusion of morpholine and furan scaffolds represents a privileged structural motif in modern medicinal chemistry.[1] This guide dissects the pharmacological utility of these hybrid derivatives, specifically focusing on their dual-action potential as antineoplastic agents (targeting PI3K/mTOR and tubulin polymerization) and antimicrobial agents (targeting bacterial DNA gyrase and nitro-reductase pathways).

The morpholine ring acts as a critical pharmacokinetic modulator, enhancing aqueous solubility and blood-brain barrier (BBB) permeability, while the furan (or benzofuran) core provides a rigid aromatic scaffold capable of π-stacking interactions within enzyme active sites. This guide provides a rigorous technical analysis of their synthesis, structure-activity relationships (SAR), and validated experimental protocols for biological evaluation.

Part 2: Chemical Architecture & Synthesis[2][3][4]

The Pharmacophore Rationale[4][5][6][7]

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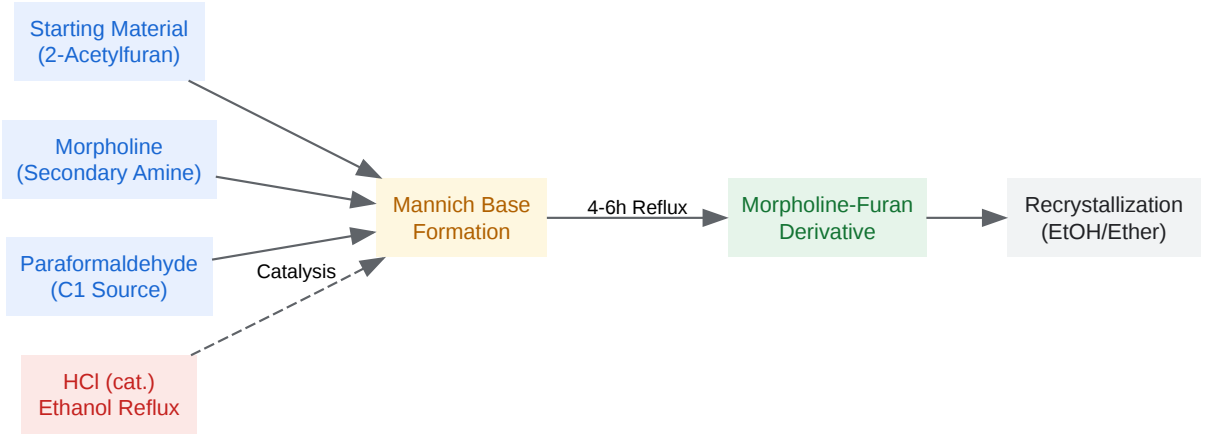
- Morpholine: A saturated N,O-heterocycle. Its pKa (~8.3) allows for protonation at physiological pH, improving solubility. It often serves as a hydrogen bond acceptor/donor mimic for the ribose ring in ATP-competitive inhibitors.
- Furan/Benzofuran: An aromatic oxygen heterocycle. It functions as a bioisostere for benzene but with higher electron density, facilitating cation-π interactions. In nitrofurans, the ring is essential for reductive activation by bacterial enzymes.

Core Synthesis Protocol: Mannich Base Derivatization

A robust, field-proven method for conjugating morpholine to furan derivatives is the Mannich reaction. This creates a C-N bond, linking the secondary amine (morpholine) to the furan ring via a methylene bridge.

Reaction Scheme (Conceptual):

Visualization: Synthesis Workflow



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Caption: General Mannich reaction pathway for the synthesis of bioactive morpholine-furan derivatives.

Part 3: Pharmacological Profiles & Mechanisms[7]

Anticancer Activity

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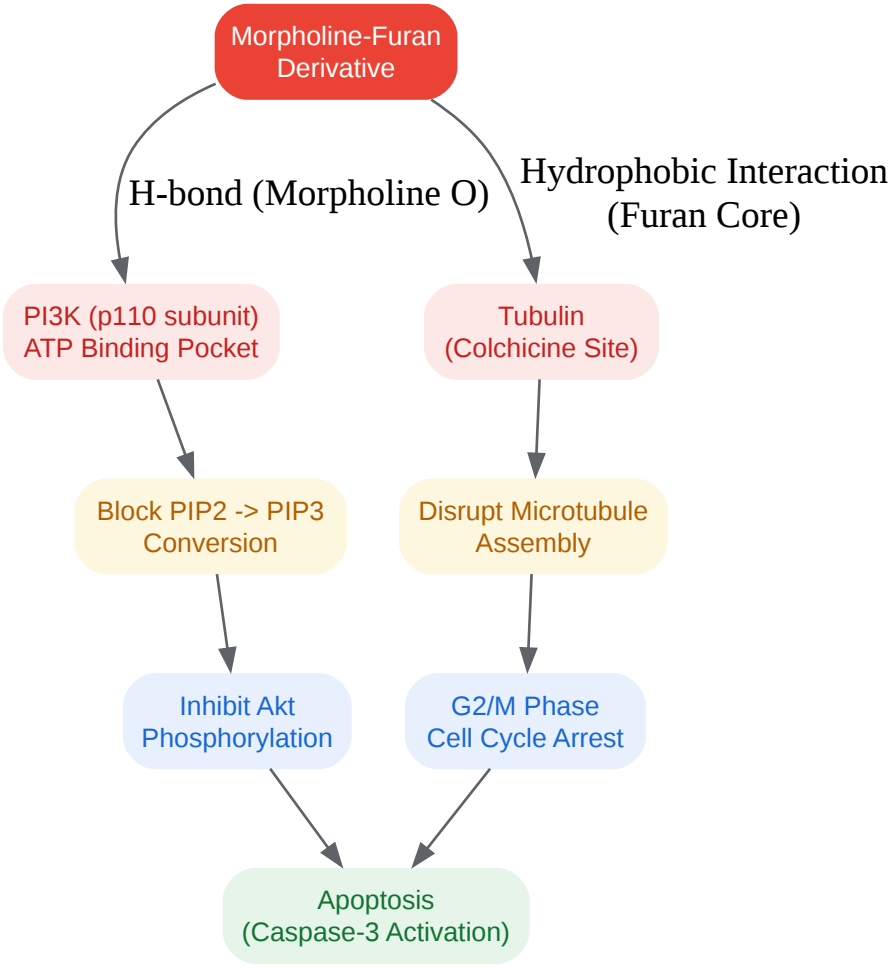
Morpholine-substituted benzofurans have emerged as potent inhibitors of cell proliferation.

- Mechanism A: Tubulin Polymerization Inhibition Derivatives mimicking Combretastatin A-4 bind to the colchicine site of tubulin. The morpholine ring often occupies the solvent-exposed region, improving the drug's residence time.
- Mechanism B: PI3K/Akt/mTOR Pathway Inhibition The morpholine oxygen forms a critical hydrogen bond with the hinge region amino acids (e.g., Val851 in PI3K

  ), mimicking the adenine of ATP. This blocks the phosphorylation cascade essential for cancer cell survival.

Visualization: Anticancer Mechanism of Action



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Caption: Dual mechanism of action targeting PI3K signaling and microtubule dynamics leading to apoptosis.

Antimicrobial Activity

Nitro-substituted furan-morpholine hybrids (related to Nitrofurantoin) exhibit broad-spectrum activity.

- Mechanism: The furan ring is reduced by bacterial nitroreductases (type I or II) to reactive intermediates that damage DNA and inhibit protein synthesis. The morpholine moiety improves penetration into Gram-negative bacteria.

Part 4: Structure-Activity Relationship (SAR) Analysis[8]

Structural Region	Modification	Biological Impact
Morpholine Ring	Unsubstituted	Optimal for solubility and H-bonding (PI3K hinge binder).
Methyl-substitution (C2/C6)	Increases lipophilicity; may introduce chirality constraints.	
Bioisosteric replacement (Piperazine)	Often reduces solubility but may alter selectivity profiles.	
Furan Core	5-Nitro substitution	Essential for antibacterial activity (prodrug activation).
Benzofuran fusion	Enhances anticancer potency via hydrophobic pocket filling (Tubulin).	
Linker	Methylene (-CH2-)	Ideal flexibility for Mannich bases.
Amide/Sulfonamide	Increases metabolic stability but may reduce permeability.	

Part 5: Experimental Protocols

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Protocol 1: Synthesis of Morpholine-Methyl-Furan Derivative

Self-Validating Step: The evolution of a single spot on TLC (Thin Layer Chromatography) and a sharp melting point range confirms purity before biological testing.

- Reagents: Dissolve 2-acetylfuran (10 mmol) and morpholine (12 mmol) in absolute ethanol (20 mL).
- Catalysis: Add paraformaldehyde (15 mmol) and catalytic conc. HCl (3 drops).
- Reflux: Heat the mixture at 80°C for 6 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Work-up: Evaporate solvent under reduced pressure. Neutralize the residue with 10% NaHCO3.
- Extraction: Extract with dichloromethane (3 x 15 mL). Dry over anhydrous Na2SO4.
- Purification: Recrystallize from ethanol/diethyl ether to yield the Mannich base.

Protocol 2: In Vitro Anticancer Assay (MTT)

Causality: This assay measures metabolic activity as a proxy for cell viability.

- Seeding: Seed cancer cells (e.g., MCF-7, A549) at

  cells/well in 96-well plates. Incubate for 24h.
- Treatment: Add the morpholine-furan derivative at graded concentrations (0.1 - 100

  M). Include Doxorubicin as a positive control and DMSO (0.1%) as a vehicle control.
- Incubation: Incubate for 48h at 37°C, 5% CO2.
- Labeling: Add 10

  L MTT reagent (5 mg/mL) to each well. Incubate for 4h.

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- Solubilization: Dissolve formazan crystals in DMSO (100

  L).

- Readout: Measure absorbance at 570 nm. Calculate IC50 using non-linear regression.

Protocol 3: Antibacterial MIC Determination

Self-Validating System: Growth in positive control wells and no growth in sterility control wells validates the assay.

- Inoculum: Prepare bacterial suspension (S. aureus ATCC 29213) adjusted to 0.5 McFarland standard.

- Dilution: Perform serial 2-fold dilutions of the test compound in Mueller-Hinton Broth (range: 128 - 0.25

  g/mL).

- Inoculation: Add bacterial suspension to each well (final conc:

  CFU/mL).

- Incubation: Incubate at 37°C for 16-20h.

- Analysis: The Minimum Inhibitory Concentration (MIC) is the lowest concentration with no visible growth.

Part 6: References

- Biological Activity of Morpholine Derivatives in Neurodegenerative Diseases. Source: National Institutes of Health (PMC) URL:[Link]

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- Morpholine as ubiquitous pharmacophore in medicinal chemistry: SAR Insight. Source: PubMed URL:[Link]
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Sources

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